

# A Technical Guide to the Physicochemical Properties of 3,5-Dimethylhept-3-ene

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## Compound of Interest

Compound Name: 3,5-Dimethylhept-3-ene

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This document provides a comprehensive overview of the core physicochemical properties of **3,5-dimethylhept-3-ene**, a branched alkene of interest in various chemical research domains. Due to the limited availability of direct experimental data, this guide combines computed properties from reputable chemical databases with experimental data for structurally similar compounds to offer a reliable profile. It also outlines detailed experimental protocols for its synthesis and characterization.

## Core Physicochemical Properties

**3,5-Dimethylhept-3-ene** (C<sub>9</sub>H<sub>18</sub>) is a nine-carbon unsaturated hydrocarbon with a double bond at the C3 position and methyl groups at the C3 and C5 positions. It exists as (E)- and (Z)- stereoisomers. The following table summarizes its key physicochemical properties.

Property	Value	Data Type	Reference
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	-	[1][2]
Molecular Weight	126.24 g/mol	Computed	[1][2]
Boiling Point	146.8 °C at 760 mmHg	Experimental (for (3E)-3,4-dimethylhept-3-ene)	[3]
Density	0.741 g/cm <sup>3</sup>	Experimental (for (3E)-3,4-dimethylhept-3-ene)	[3]
Refractive Index	1.424	Experimental (for (3E)-3,4-dimethylhept-3-ene)	[3]
Solubility	Insoluble in water; Soluble in nonpolar organic solvents (e.g., hexane, benzene, chloroform).	Predicted (based on 3,5-dimethylheptane)	[4]
LogP (Octanol-Water Partition Coefficient)	4.0	Computed	[5]
Flash Point	31.5 °C	Experimental (for (3E)-3,4-dimethylhept-3-ene)	[3]

Note: Experimental data for the boiling point, density, and refractive index are for the isomer (3E)-3,4-dimethylhept-3-ene and are provided as a close approximation for **3,5-dimethylhept-3-ene**. Solubility is predicted based on the properties of the corresponding alkane, 3,5-dimethylheptane.

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and characterization of **3,5-dimethylhept-3-ene** are outlined below. These protocols are based on established organic

chemistry techniques.

## Synthesis via Wittig Reaction

The Wittig reaction is a reliable method for forming carbon-carbon double bonds and can be adapted for the synthesis of **3,5-dimethylhept-3-ene**.<sup>[6][7][8]</sup> This would involve the reaction of a phosphorus ylide with a ketone.

Materials:

- (sec-butyl)triphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexanes
- 2-Pentanone
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl)
- Diethyl ether
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- **Ylide Formation:** In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., argon), suspend (sec-butyl)triphenylphosphonium bromide in anhydrous THF. Cool the suspension to 0 °C in an ice bath. Slowly add one equivalent of n-butyllithium dropwise. The formation of the ylide is indicated by a color change (typically to deep red or orange). Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 1-2 hours.
- **Reaction with Ketone:** Cool the ylide solution back to 0 °C. In a separate flame-dried flask, dissolve one equivalent of 2-pentanone in a minimal amount of anhydrous THF. Add the 2-

pentanone solution to the ylide solution dropwise via syringe. After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.

- **Work-up and Purification:** Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride. Transfer the mixture to a separatory funnel and extract with diethyl ether. Wash the organic layer sequentially with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator. The crude product will contain **3,5-dimethylhept-3-ene** and triphenylphosphine oxide.
- **Purification:** Purify the crude product by fractional distillation to separate the alkene from the high-boiling triphenylphosphine oxide byproduct.[\[9\]](#)[\[10\]](#)

## Characterization

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is used to determine the purity of the synthesized **3,5-dimethylhept-3-ene** and to identify the (E)- and (Z)- isomers.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Column:** A nonpolar capillary column (e.g., DB-5ms) is suitable for separating hydrocarbon isomers.
- **Injection:** A split injection is used to introduce a small amount of the sample dissolved in a volatile solvent like hexane.
- **Temperature Program:** Start with an initial oven temperature of around 50 °C, followed by a ramp of 5-10 °C/min to a final temperature of approximately 250 °C.
- **Mass Spectrometer:** Operated in electron ionization (EI) mode. The resulting mass spectrum will show the molecular ion peak ( $m/z = 126$ ) and characteristic fragmentation patterns that can be used to confirm the structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

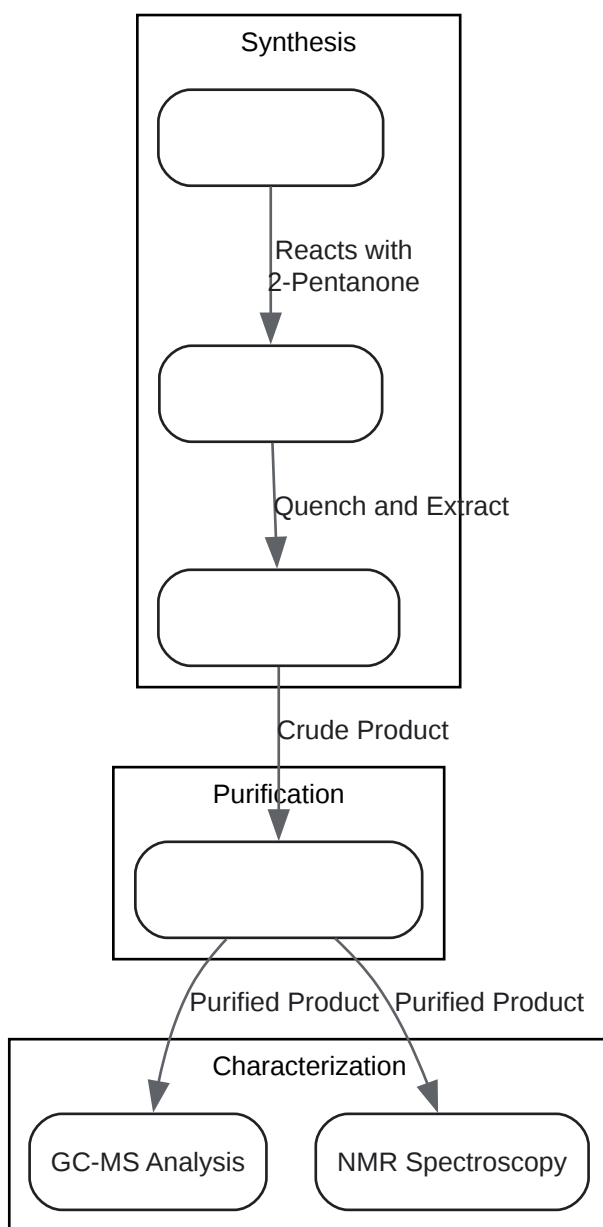
$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are essential for the structural elucidation of **3,5-dimethylhept-3-ene**.[\[14\]](#)[\[15\]](#)[\[16\]](#)

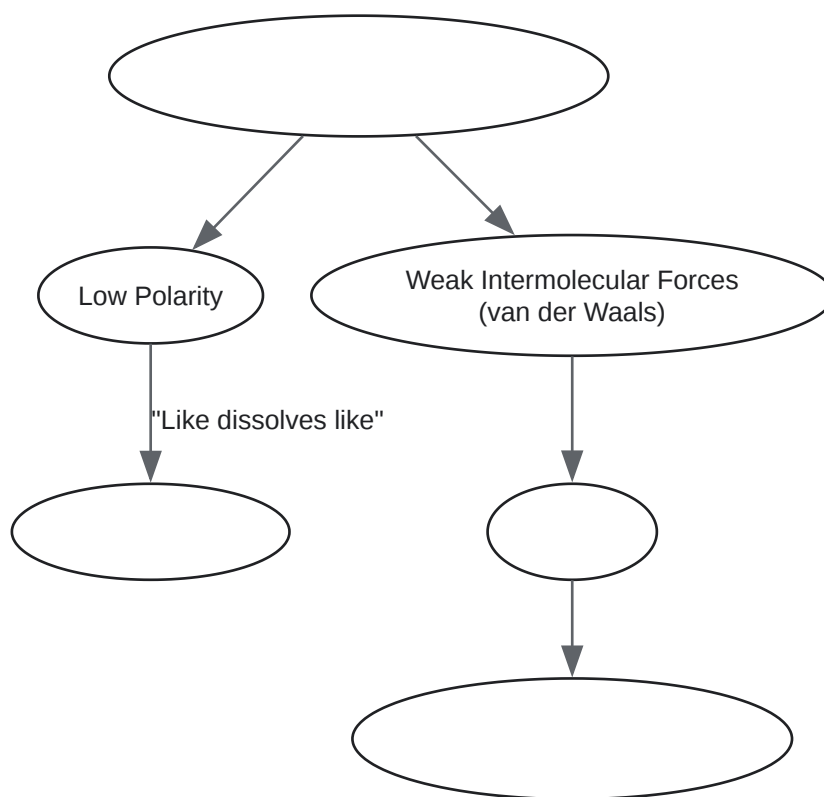
- Sample Preparation: Dissolve a few milligrams of the purified product in a deuterated solvent (e.g., CDCl<sub>3</sub>).
- <sup>1</sup>H NMR: The spectrum will show characteristic signals for the vinylic proton, allylic protons, and the different methyl and ethyl groups. The coupling constants between the vinylic protons can help determine the stereochemistry of the double bond ((E) or (Z) isomer).
- <sup>13</sup>C NMR: The spectrum will show distinct signals for the sp<sup>2</sup>-hybridized carbons of the double bond and the sp<sup>3</sup>-hybridized carbons of the alkyl groups.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **3,5-dimethylhept-3-ene**.





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